

Solid-Phase Extraction of Diethyl Phosphate from Environmental Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: Diethyl phosphate

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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of **diethyl phosphate** (DEP) from various environmental matrices, including water, soil, and air. DEP is a primary metabolite of many organophosphate pesticides and flame retardants, making its detection crucial for environmental monitoring and human exposure assessment.

Introduction

Solid-phase extraction is a widely used sample preparation technique that concentrates and purifies analytes from a complex matrix.^[1] It offers several advantages over traditional liquid-liquid extraction, including reduced solvent consumption, higher sample throughput, and the potential for automation.^[2] The selection of the appropriate SPE sorbent and elution solvent system is critical for achieving high recovery and reproducible results. This document outlines several validated and commonly employed SPE methods for the extraction of DEP from environmental samples.

Data Presentation: Quantitative Performance of SPE Methods

The following table summarizes the quantitative performance data for various SPE methods for the analysis of organophosphate esters (OPEs), including compounds structurally similar to **diethyl phosphate**. It is important to note that specific quantitative data for DEP is limited in the literature; therefore, data for related OPEs is included to provide an estimate of expected performance.

Matrix	SPE Sorbent	Elution Solvent(s)	Analyte(s)	Recovery (%)	LOD	LOQ	Reference(s)
Water	C18	Ethyl acetate/Dichloromethane (1:1, v/v)	Diethyl phthalate (DEP surrogate)	79 ± 5	-	-	[3]
Polymeric (e.g., Bond Elut PPL)	Methanol, Acetonitrile	Various Pesticides	>85	-	-	[2][4]	
Mixed-mode (Reverse-phase and Anion-exchange)	Methanol, then 20 mM TBAHS in Methanol	Di-substituted organophosphorus species	70 - 105	-	0.2 - 10 ng/L	[5]	
Magnetic Multi-Walled Carbon Nanotubes	Ethyl Acetate	Organophosphate Esters	72.5 - 89.1	0.038 - 1 µg/L	0.10 - 3.59 µg/L	[1][6]	
Soil	Silica gel/Alumina multilayer	Dichloromethane/Acetone (1:1, v/v)	Organophosphate Esters	-	-	0.09 - 2.39 ng/g	[7]
Dispersive SPE (dSPE) with	Acetonitrile	Various Pesticides	86.7 - 108.0	200 - 500 pg/g	-	[8]	

various
sorbents

Air	Aminopropyl silica (25 mg)	Not specified	Organophosphate triesters	High	0.1 - 0.3 ng/m ³	-	[2]
C8 Empore SPE membranes	Methanol	Organophosphate Esters	>95	0.4 - 19 pg/m ³	-	[9]	

TBAHS: Tetrabutylammonium hydrogen sulphate LOD: Limit of Detection LOQ: Limit of Quantification

- Data not available

Experimental Protocols

Detailed methodologies for the key experiments cited in the data table are provided below.

Protocol 1: SPE of Diethyl Phosphate from Water Samples using C18 Cartridges

This protocol is adapted from methods developed for similar organophosphate compounds.[3]
[4]

1. Sample Pretreatment:

- Filter water samples through a 0.45 µm glass fiber filter to remove suspended solids.
- Acidify the sample to a pH < 2 with concentrated sulfuric acid.[4]

2. SPE Cartridge Conditioning:

- Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5 mL of methanol, followed by 5 mL of deionized water. Do not allow the cartridge to go dry.

3. Sample Loading:

- Load the pretreated water sample (up to 1 L) onto the conditioned C18 cartridge at a flow rate of approximately 5-10 mL/min.

4. Washing:

- Wash the cartridge with 5 mL of deionized water to remove polar interferences.
- Dry the cartridge thoroughly under a gentle stream of nitrogen or by vacuum for at least 20 minutes.

5. Elution:

- Elute the retained analytes with 10 mL of a 1:1 (v/v) mixture of ethyl acetate and dichloromethane.^[3] Collect the eluate in a clean collection tube.

6. Eluate Processing:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 35-40 °C.
- Reconstitute the residue in a suitable solvent (e.g., 1 mL of ethyl acetate or mobile phase compatible with the analytical instrument) for analysis by GC-MS or LC-MS/MS.

Protocol 2: SPE of Diethyl Phosphate from Soil Samples using a Silica Gel/Alumina Multilayer Cartridge

This protocol is based on a method for the analysis of organophosphate esters in soil.^[7]

1. Sample Extraction:

- Weigh 5-10 g of homogenized soil into a centrifuge tube.
- Add 10 mL of a 1:1 (v/v) mixture of acetone and hexane and vortex for 1 minute.
- Extract the sample using ultrasonication for 15 minutes.

- Centrifuge the sample at 4000 rpm for 5 minutes and collect the supernatant.
- Repeat the extraction process twice more with fresh solvent.
- Combine the supernatants and concentrate to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.

2. SPE Cleanup:

- Prepare a multilayer SPE cartridge by packing a 6 mL SPE tube with 1 g of anhydrous sodium sulfate, followed by 1 g of activated alumina, and finally 1 g of activated silica gel.
- Condition the cartridge with 10 mL of a 1:1 (v/v) mixture of dichloromethane and acetone.
- Load the concentrated soil extract onto the conditioned cartridge.

3. Elution:

- Elute the analytes with 15 mL of a 1:1 (v/v) mixture of dichloromethane and acetone.

4. Eluate Processing:

- Concentrate the eluate to near dryness and reconstitute in a suitable solvent for instrumental analysis.

Protocol 3: Air Sampling and SPE of Diethyl Phosphate using Aminopropyl Silica Cartridges

This protocol is based on a method for sampling organophosphate triesters from indoor air.^[2]

1. Air Sampling:

- Connect an aminopropyl silica SPE cartridge (e.g., 25 mg) to a personal sampling pump.
- Draw air through the cartridge at a calibrated flow rate (e.g., 1-2 L/min) for a specified duration to achieve the desired sample volume.

2. Sample Extraction (Elution):

- After sampling, cap the cartridge and transport it to the laboratory for analysis.
- Directly elute the trapped analytes from the sampling cartridge using a suitable solvent. While the original study does not specify the elution solvent, a common choice for organophosphates from aminopropyl silica is ethyl acetate or a mixture of ethyl acetate and acetone. A typical elution volume would be 2-5 mL.

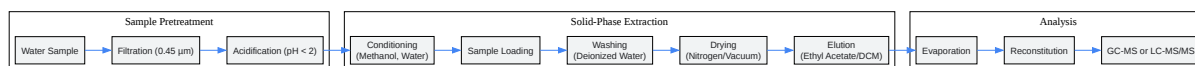
3. Sample Analysis:

- The eluate can be directly injected for GC-MS or LC-MS/MS analysis, or concentrated and reconstituted if necessary.

Visualizations

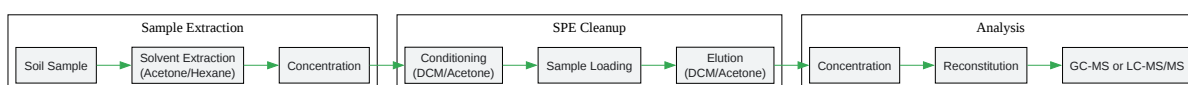
Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



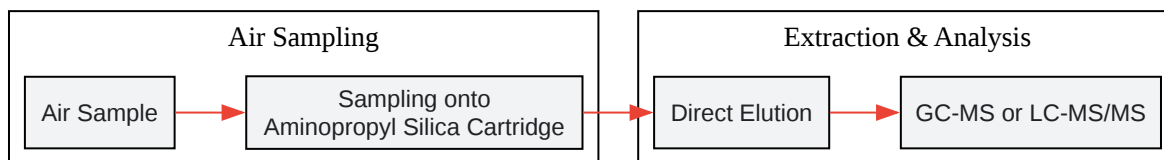
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Caption: Workflow for SPE of **Diethyl Phosphate** from Water Samples.



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Caption: Workflow for SPE of **Diethyl Phosphate** from Soil Samples.



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